

"4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzaldehyde" molecular structure

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Compound of Interest

Compound Name: 4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzaldehyde

CAS No.: 325856-53-9

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Technical Monograph: 4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzaldehyde

Executive Summary

This technical guide details the structural properties, synthetic pathway, and functional applications of **4-[(2-Chlorobenzyl)oxy]-3-ethoxybenzaldehyde** (C₁₆H₁₅ClO₃).^[1] This molecule represents a critical "scaffold intermediate" in medicinal chemistry, specifically within the development of phosphodiesterase (PDE) inhibitors and kinase modulators.^[1]

Its structure combines a reactive benzaldehyde core with a lipophilic 2-chlorobenzyl ether tail, providing a balance of electronic reactivity and steric bulk essential for structure-activity relationship (SAR) studies.^[1] This guide provides a self-validating protocol for its synthesis via Williamson etherification, optimized for high yield and minimal side reactions.^[1]

Structural Analysis & Physiochemical Properties^[2]

The molecule is a tri-substituted benzene derivative.^{[1][2]} The 3-ethoxy group functions as an electron-donating group (EDG) via resonance, while the 4-benzyloxy moiety adds significant

lipophilicity.[1] The 2-chloro substituent on the benzyl ring introduces a steric "kink" and an orthogonal halogen bond acceptor site, often exploited to lock protein-ligand conformations.[1]

Table 1: Physiochemical Profile

Property	Value / Description	Note
Molecular Formula	C ₁₆ H ₁₅ ClO ₃	
Molecular Weight	290.74 g/mol	Optimal for fragment-based design (<300 Da)
Exact Mass	290.07 g/mol	Monoisotopic peak for MS confirmation
LogP (Predicted)	4.2 - 4.5	High lipophilicity; requires polar aprotic solvents
H-Bond Acceptors	3	Ether oxygens (2) + Aldehyde carbonyl (1)
H-Bond Donors	0	No free hydroxyls
Rotatable Bonds	6	Flexible linker allows induced fit binding
Topological Polar Surface Area	~35.5 Å ²	Good membrane permeability prediction

Synthetic Pathway: Optimized Williamson Ether Synthesis

The synthesis relies on the selective

-alkylation of Ethylvanillin (3-ethoxy-4-hydroxybenzaldehyde) with 2-chlorobenzyl chloride.[1]

Reaction Logic:

- Substrate: Ethylvanillin is chosen over vanillin to install the ethyl group pre-reaction, avoiding the need for selective alkylation later.[1]

- Base Selection: Potassium Carbonate () is utilized.^[1] It is strong enough to deprotonate the phenol () but weak enough to prevent the Cannizzaro reaction or aldol condensation of the aldehyde moiety.^[1]
- Solvent: N,N-Dimethylformamide (DMF) or Acetonitrile ().^[1] DMF is preferred for scale-up due to better solubility of the potassium phenoxide intermediate.^[1]
- Catalyst: Potassium Iodide (KI) is added (Finkelstein condition) to convert the alkyl chloride to a more reactive alkyl iodide in situ, accelerating the reaction rate.

Experimental Protocol

Reagents:

- Ethylvanillin (1.0 eq) [CAS: 121-32-4]^[1]
- 2-Chlorobenzyl chloride (1.1 eq) [CAS: 611-19-8]^[1]
- Potassium Carbonate (2.0 eq)
- Potassium Iodide (0.1 eq)
- DMF (anhydrous, 5 mL per mmol substrate)

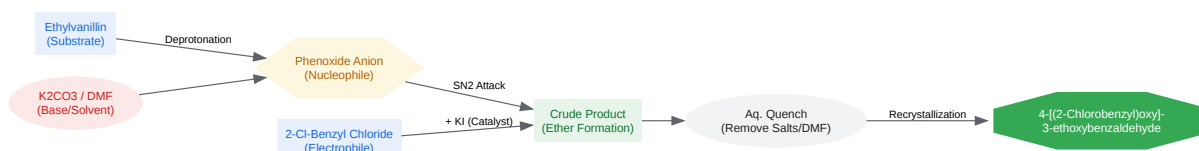
Step-by-Step Methodology:

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve Ethylvanillin in anhydrous DMF. Add and stir at room temperature for 30 minutes. Observation: The solution will turn yellow/orange, indicating phenoxide formation.^[1]
- Addition: Add KI followed by the dropwise addition of 2-chlorobenzyl chloride.

- Reflux: Heat the reaction mixture to 80°C for 4–6 hours. Monitor via TLC (30% EtOAc/Hexane).[1] The starting material () should disappear, replaced by a less polar product ().[1]
- Quench: Cool to room temperature and pour the mixture into ice-cold water (10x reaction volume). The product should precipitate as a white to off-white solid.[1]
- Isolation: Filter the precipitate. If oil forms, extract with Ethyl Acetate (), wash with brine, dry over , and concentrate.
- Purification: Recrystallize from hot Ethanol or perform flash column chromatography (Hexane:EtOAc gradient) if high purity (>99%) is required for biological assay.

Visualization of Reaction Logic

The following diagram illustrates the reaction mechanism and the critical workup logic to ensure purity.



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Figure 1: Synthetic pathway and isolation logic for the target benzaldehyde derivative.

Analytical Characterization (Self-Validation)

To confirm the structure, the following spectroscopic signals must be present. Absence of the phenolic -OH signal is the primary indicator of reaction completion.[\[1\]](#)

Technique	Diagnostic Signal	Assignment
^1H NMR (CDCl_3)	δ 9.85 ppm (s, 1H)	Aldehyde proton (-CHO). [1]
δ 7.4 - 7.6 ppm (m)	Aromatic protons (2-Cl-benzyl ring). [1]	
δ 5.25 ppm (s, 2H)	Benzylic methylene (-OCH ₂ -Ar). [1] Key confirmation of ether bond. [1]	
δ 4.15 ppm (q, 2H)	Ethoxy methylene (-OCH ₂ CH ₃). [1]	
δ 1.48 ppm (t, 3H)	Ethoxy methyl (-OCH ₂ CH ₃). [1]	
IR Spectroscopy	1680–1700 cm^{-1}	Strong C=O stretch (Aldehyde). [1]
No broad band 3200-3500	Absence of -OH confirms alkylation. [1]	
Mass Spec (ESI)	$[\text{M}+\text{H}]^+ = 291.1$	Positive mode ionization. [1]
Isotope Pattern	3:1 ratio of M : M+2 due to Chlorine-37. [1]	

Functional Applications in Drug Discovery

This molecule is rarely the final drug; it is a high-value Intermediate.[\[1\]](#)

1. Reductive Amination (Linker Strategy): The aldehyde group is highly reactive toward amines.[\[1\]](#) Reacting this compound with piperazines or piperidines, followed by reduction with Sodium Triacetoxyborohydride (), yields benzylamine derivatives common in Donepezil-class AChE inhibitors [\[1\]](#).[\[1\]](#)

2. Knoevenagel Condensation: Reaction with malononitrile or active methylene compounds generates styrene derivatives.[1] These are frequently explored as Tyrosine Kinase Inhibitors, where the 3-ethoxy-4-benzyloxy motif mimics the ATP-binding pocket interactions [2].[1]
3. Scaffold Hopping: The 2-chlorobenzyl group provides a specific steric bulk that differs from the more common 4-chlorobenzyl analogs.[1] In SAR campaigns, this "ortho-substitution" forces the benzyl ring to twist out of plane, potentially improving selectivity for specific receptor subtypes by reducing conformational entropy.[1]

References

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Sources

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